

# Assessing the Cross-Reactivity of Histamine Phosphate in Competitive Immunoassays: A Comparative Guide

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## Compound of Interest

Compound Name: Histamine Phosphate

Cat. No.: B000521

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This guide provides a comprehensive comparison of the cross-reactivity of histamine in competitive immunoassays, with a focus on **histamine phosphate**. Understanding the specificity of these assays is critical for accurate quantification in research, clinical diagnostics, and drug development. This document outlines the performance of various histamine immunoassays against other structurally related biogenic amines, presents detailed experimental protocols for assessing cross-reactivity, and visualizes the underlying principles and workflows.

## Performance of Histamine Competitive Immunoassays

Competitive immunoassays, such as ELISA (Enzyme-Linked Immunosorbent Assay) and RIA (Radioimmunoassay), are widely used for the detection of histamine. The specificity of these assays is paramount to avoid false-positive results from structurally similar molecules. The following table summarizes the cross-reactivity of different histamine competitive immunoassays with various biogenic amines. The data is compiled from multiple studies to provide a comparative overview.

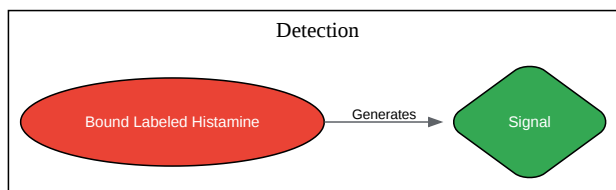
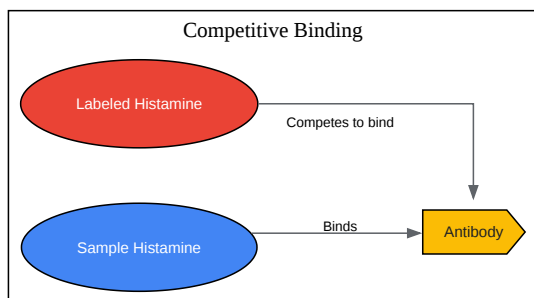
Immunoassay Type	Competing Analyte	Cross-Reactivity (%)	Reference
Monoclonal Antibody based Immunoassay	1-Methylhistamine	Not specified, but detectable	<a href="#">[1]</a>
Monoclonal Antibody based Immunoassay	Histidine	No cross-reactivity	<a href="#">[1]</a>
Monoclonal Antibody based Immunoassay	Serotonin	Detectable at high concentrations (mg/l)	<a href="#">[1]</a>
Monoclonal Antibody based Immunoassay	Dopamine	Detectable at high concentrations (mg/l)	<a href="#">[1]</a>
Biomimetic ELISA (BELISA)	Phenethylamine	22.32	<a href="#">[2]</a>
Biomimetic ELISA (BELISA)	Tyramine	11.35	<a href="#">[2]</a>
ELISA	Tyramine	< 1	<a href="#">[3]</a>
ELISA	Cadaverine	< 1	<a href="#">[3]</a>
Radioimmunoassay (RIA)	N-methyl-histamine	Significant cross-reactivity	<a href="#">[4]</a>
Radioimmunoassay (RIA) with acylated histamine	Methylhistamine	No cross-reactivity	<a href="#">[4]</a>

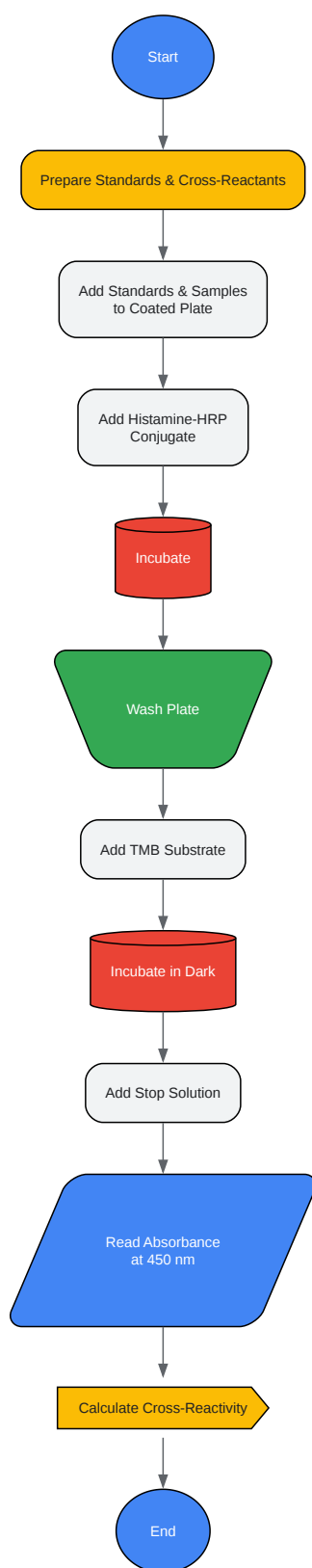
## Experimental Protocols

Accurate assessment of cross-reactivity is essential for the validation of any competitive immunoassay. Below is a detailed protocol for a typical competitive ELISA for histamine, which can be adapted to test for the cross-reactivity of **histamine phosphate** and other compounds.

## Principle of Competitive Immunoassay

In a competitive immunoassay, unlabeled antigen in a sample (or a standard) competes with a fixed amount of labeled antigen for a limited number of antibody binding sites. The amount of labeled antigen bound to the antibody is inversely proportional to the concentration of unlabeled antigen in the sample.





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- 4. Histamine measurement in whole blood and cell supernatants. A comparative study of two different radioimmunoassays - PubMed [pubmed.ncbi.nlm.nih.gov]
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